

Ambiguity in "AH 9 Compound" Identity Hinders Pharmacological Profiling

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Compound of Interest

Compound Name: AH 9

Cat. No.: B1177876

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An in-depth analysis of the requested "**AH 9** compound" reveals that this designation is not unique to a single molecule. Scientific literature and databases refer to several distinct chemical entities as "**AH 9**," "Compound 9," or similar variations. This ambiguity makes it impossible to provide a singular, comprehensive pharmacological profile as requested.

The following compounds have been identified under similar names, each with a unique pharmacological profile:

- AH-9 (Hydrazine Derivative): This compound has been investigated for its hypoglycemic and antioxidant properties.[\[1\]](#)
- AN-9 (Pivaloyloxymethyl Butyrate): A histone deacetylase (HDAC) inhibitor with demonstrated anticancer activity.[\[2\]](#)
- Compound 9a: A novel synthetic histone deacetylase (HDAC) inhibitor with anti-inflammatory effects.[\[3\]](#)
- Compound 9 (M3-Selective Positive Allosteric Modulator): A modulator of the M3 muscarinic acetylcholine receptor.[\[4\]](#)
- ARA9 (Ah Receptor-Associated Protein 9): A protein that interacts with the aryl hydrocarbon receptor, also known as AIP or XAP2.[\[5\]](#)

- ACAD-9 (Acyl-CoA Dehydrogenase 9): A novel enzyme involved in the mitochondrial beta-oxidation of unsaturated fatty acids.[6]
- 9-Anilinoacridines (e.g., Compound 13): A class of compounds investigated for their antimalarial activity.[7]

To proceed with generating a detailed technical guide, it is crucial to first identify the specific "AH 9 compound" of interest from the list above. Once the user provides this clarification, a comprehensive pharmacological profile can be compiled, including quantitative data, experimental protocols, and the mandatory visualizations.

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References

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